

Personal protective equipment for handling 3-Oxotetrahydrofuran

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Oxotetrahydrofuran

Cat. No.: B156105

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Essential Safety and Handling Guide for 3-Oxotetrahydrofuran

This guide provides immediate, essential safety and logistical information for the handling and disposal of **3-Oxotetrahydrofuran** (CAS No. 22929-52-8), tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure the safe use of this compound in a laboratory setting.

Chemical Properties and Hazards

3-Oxotetrahydrofuran is a colorless to pale yellow liquid.^[1] It is classified as a hazardous chemical and presents several risks. It is harmful if swallowed, causes skin irritation, and serious eye irritation.^[2] Additionally, it may cause respiratory irritation.^[2] The compound is also a flammable liquid and vapor.^[2]

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₄ H ₆ O ₂ |
| Molecular Weight | 86.09 g/mol |
| Boiling Point | 68°C / 60mmHg |
| Flash Point | 56°C |
| Density | 1.1124 g/cm ³ |

Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical when handling **3-Oxotetrahydrofuran**. The following table summarizes the required personal protective equipment.

| Body Part | PPE Component | Specification |
|-------------|---|--|
| Hands | Chemically resistant gloves | Disposable nitrile gloves provide good short-term protection. ^[3] Always inspect gloves for integrity before use and change them immediately if contact with the chemical occurs. For extended operations, consult the glove manufacturer's resistance guide for suitable alternatives. |
| Eyes | Safety glasses with side shields or chemical splash goggles | Eye protection must meet ANSI Z.87.1 standards. In situations with a higher risk of splashing, chemical splash goggles are required. ^[3] |
| Body | Laboratory coat | A standard, long-sleeved laboratory coat should be worn and kept buttoned to protect against skin contact. ^[4] |
| Respiratory | NIOSH/MSHA approved respirator | To be used in poorly ventilated areas or when there is a potential to exceed exposure limits. A risk assessment should be conducted to determine the appropriate type of respirator. |

Operational Plan for Handling

Adherence to a strict operational protocol is essential for minimizing exposure and ensuring safety.

1. Engineering Controls:

- Always handle **3-Oxotetrahydrofuran** in a well-ventilated area.
- A chemical fume hood is the preferred designated area for all weighing, mixing, and transferring operations.

2. Step-by-Step Handling Procedure:

- Preparation: Before starting, ensure the work area is clean and uncluttered. Assemble all necessary equipment and reagents.
- Donning PPE: Put on all required personal protective equipment as detailed in the table above.
- Dispensing: Carefully dispense the required amount of **3-Oxotetrahydrofuran**, keeping the container opening away from your face.
- During Use: Keep containers tightly closed when not in use. Avoid breathing vapors.
- Post-Handling: After use, thoroughly clean the work area. Remove PPE in the correct order to avoid cross-contamination.
- Hygiene: Wash hands thoroughly with soap and water after handling the chemical and before leaving the laboratory.

Disposal Plan

Proper disposal of **3-Oxotetrahydrofuran** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

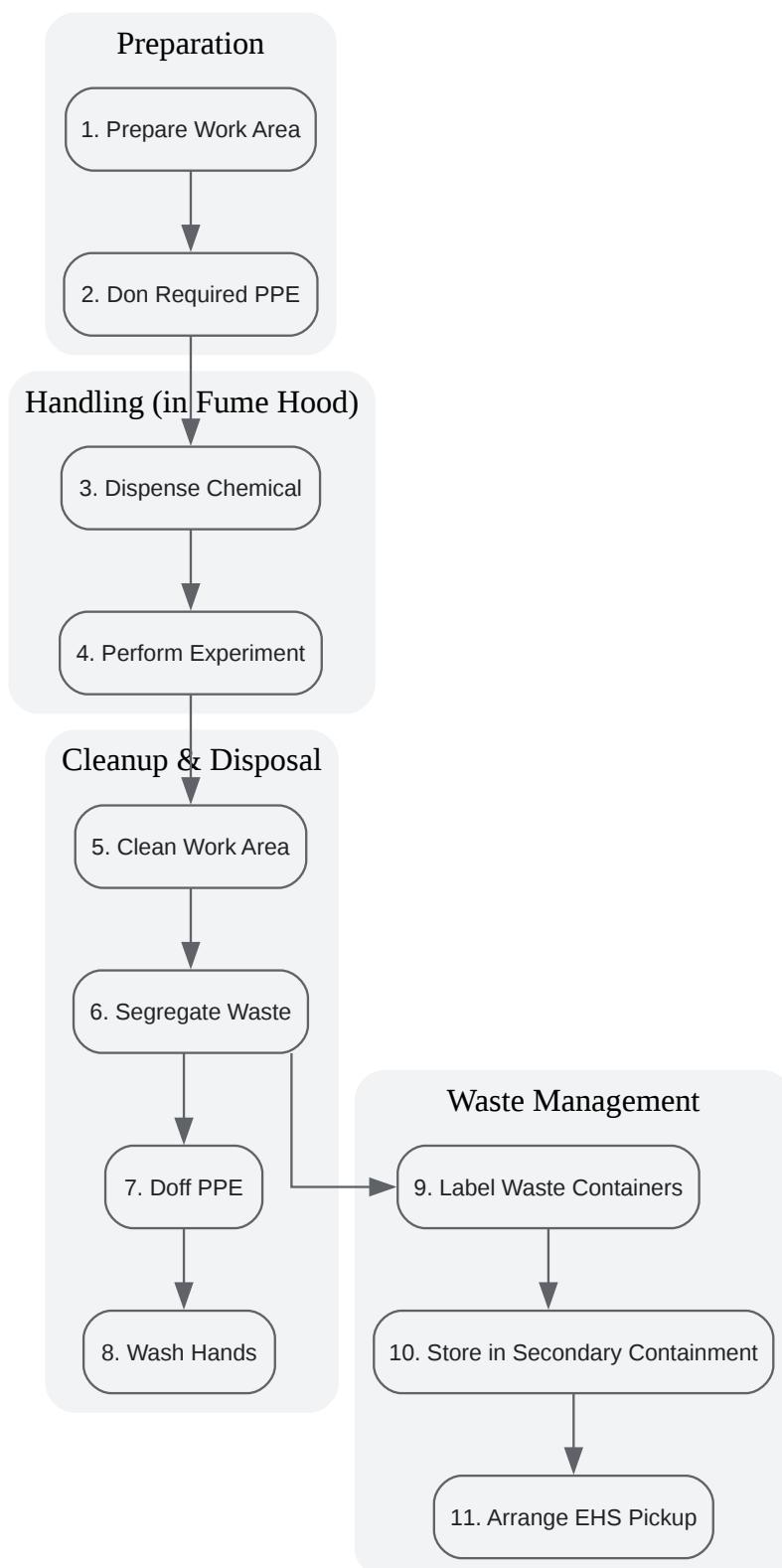
- Liquid Waste: Collect all unused **3-Oxotetrahydrofuran** and solutions containing it in a designated, labeled, and sealed hazardous waste container.
- Solid Waste: All disposables contaminated with **3-Oxotetrahydrofuran**, such as gloves, pipette tips, and paper towels, must be collected in a separate, clearly labeled solid hazardous waste container.

2. Step-by-Step Disposal Procedure:

- Container Labeling: Ensure all waste containers are clearly labeled with "Hazardous Waste," the full chemical name "**3-Oxotetrahydrofuran**," and the associated hazards (Flammable, Irritant).
- Waste Collection: Place the sealed waste containers in a designated secondary containment bin within a satellite accumulation area.
- EHS Contact: Follow your institution's specific procedures for hazardous waste pickup by the Environmental Health and Safety (EHS) department. Do not pour **3-Oxotetrahydrofuran** down the drain.

Experimental Workflow

The following diagram illustrates the standard workflow for the safe handling and disposal of **3-Oxotetrahydrofuran**.

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Caption: Workflow for Safe Handling and Disposal of **3-Oxotetrahydrofuran**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 3-Oxotetrahydrofuran]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b156105#personal-protective-equipment-for-handling-3-oxotetrahydrofuran]

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